

# 1-Benzylazetidin-3-ol: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Benzylazetidin-3-ol**

Cat. No.: **B1275582**

[Get Quote](#)

**DISCLAIMER:** The CAS number for **1-Benzylazetidin-3-ol** is not consistently reported in public databases. It is frequently confused with the related compound, 1-Benzhydrylazetidin-3-ol (CAS No. 18621-17-5). Researchers should confirm the identity of this compound using appropriate analytical techniques.

## Introduction

**1-Benzylazetidin-3-ol** is a heterocyclic organic compound featuring a four-membered azetidine ring substituted with a benzyl group at the nitrogen atom and a hydroxyl group at the 3-position. This molecule serves as a crucial building block in the synthesis of more complex pharmaceutical compounds. Its utility stems from the versatile reactivity of the hydroxyl group and the ability to deprotect the benzyl group, making it an important intermediate in drug discovery and development.

## Chemical and Physical Properties

Comprehensive, experimentally verified data for **1-Benzylazetidin-3-ol** is limited. The following table summarizes key information, with some data extrapolated from the closely related and more extensively documented 1-Benzhydrylazetidin-3-ol.

Property	Data
Chemical Name	1-Benzylazetidin-3-ol
Synonyms	N-Benzyl-3-hydroxyazetidine
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO
Molecular Weight	163.22 g/mol
Appearance	Not specified in literature; likely a solid or oil
Storage Conditions	Keep in a dark place, sealed in a dry, room temperature environment. <a href="#">[1]</a>

## Synthesis

An optimized and environmentally conscious synthesis of **1-benzylazetidin-3-ol** has been developed, highlighting its industrial importance.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocol: A Green Synthesis Approach[2]

This procedure outlines a facile and more environmentally friendly method for preparing **1-benzylazetidin-3-ol**.

### Materials:

- Benzylamine
- 2-(chloromethyl)oxirane (epichlorohydrin)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Acetonitrile (CH<sub>3</sub>CN)
- Water

### Procedure:

- In a reaction vessel, dissolve benzylamine (30.0 g, 324 mmol) in water (450 mL).

- Cool the solution to 0–5 °C.
- Slowly add 2-(chloromethyl)oxirane (30.0 g, 280 mmol) to the cooled solution.
- Stir the reaction mixture at 0–5 °C for 16 hours.
- Isolate the resulting crude product by filtration.
- Wash the crude product with water (60 mL) and dry it under a vacuum.
- Dissolve the dried crude product in acetonitrile (485 mL).
- Add sodium carbonate (42.0 g, 396 mmol) in portions to the solution.
- Heat the mixture to 80–90 °C and stir under reflux for 16 hours to yield **1-benzylazetidin-3-ol**.

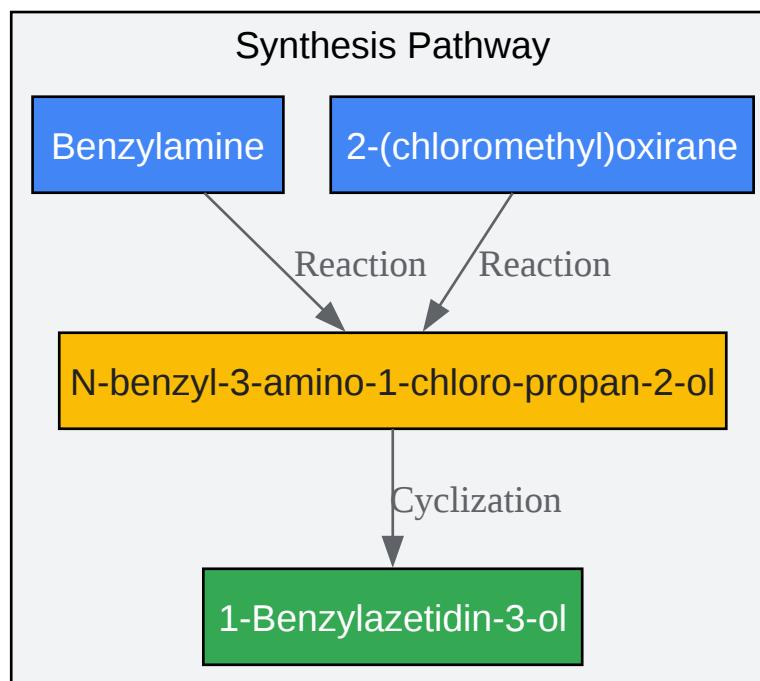
## Applications in Drug Development

**1-Benzylazetidin-3-ol** is a key intermediate in the synthesis of various pharmaceutical agents. Its primary role is as a precursor to other functionalized azetidine rings.

A significant application is its use as a starting material for the commercial synthesis of azetidin-3-ol hydrochloride.[3][4] This is achieved through the debenzylation of **1-benzylazetidin-3-ol**. Azetidin-3-ol hydrochloride is a valuable building block for creating a wide range of substituted azetidines used in the development of novel therapeutics.

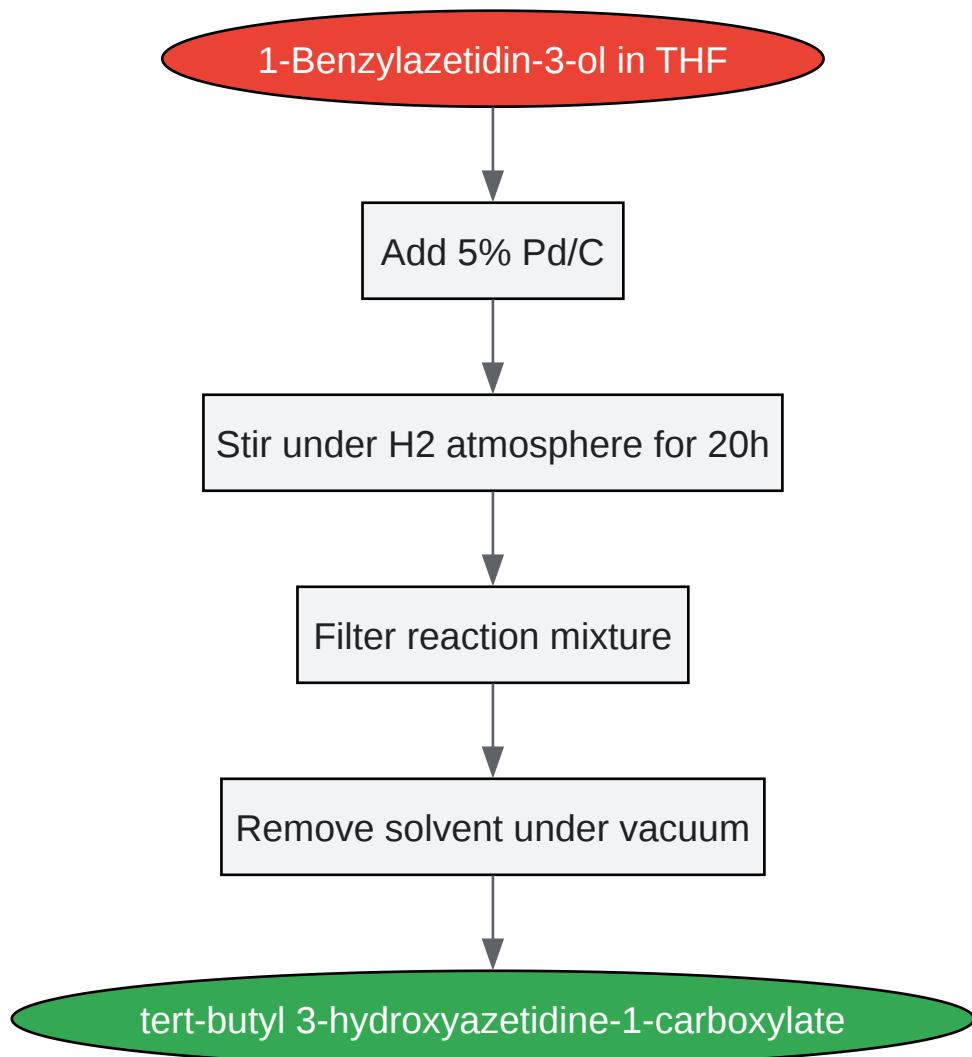
## Signaling Pathways and Experimental Workflows

The primary utility of **1-benzylazetidin-3-ol** is as a synthetic intermediate. The following diagrams illustrate its role in a synthetic pathway and a typical experimental workflow for its conversion to a downstream product.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway to **1-Benzylazetidin-3-ol**.

[Click to download full resolution via product page](#)

Caption: Debenylation and Boc-protection workflow.[\[2\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 18621-17-5|1-Benzhydrylazetidin-3-ol|BLD Pharm [bldpharm.com]

- 2. A green and facile synthesis of an industrially important quaternary heterocyclic intermediates for baricitinib - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1-Benzylazetidin-3-ol: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1275582#1-benzylazetidin-3-ol-cas-number-lookup]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)